

Unveiling the Potent In Vitro Activity of Omiganan Pentahydrochloride: A Technical Overview

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Compound of Interest				
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This technical guide provides an in-depth analysis of the preliminary in vitro spectrum of activity of **Omiganan Pentahydrochloride**, a novel synthetic cationic antimicrobial peptide. Designed for researchers, scientists, and drug development professionals, this document consolidates key findings on its broad-spectrum efficacy against a wide range of bacterial and fungal pathogens, details the experimental methodologies employed in these assessments, and visualizes its mechanism of action and experimental workflows.

Core Findings: A Broad Spectrum of Antimicrobial Action

Omiganan Pentahydrochloride has demonstrated consistent and potent in vitro activity against a diverse array of clinically relevant microorganisms.[1][2][3] Its efficacy extends to both Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains, as well as various species of yeast.[4][5][6] The primary mechanism of action involves the disruption of microbial cytoplasmic membranes, leading to rapid cell death.[6][7][8]

Quantitative Analysis of In Vitro Susceptibility

The following tables summarize the minimum inhibitory concentration (MIC) data for **Omiganan Pentahydrochloride** against a panel of bacterial and fungal isolates. The MIC₅₀ and MIC₉₀



values, representing the concentrations at which 50% and 90% of isolates are inhibited, respectively, are presented.

Table 1: In Vitro Activity of Omiganan Pentahydrochloride Against Gram-Positive Bacteria

Organism	No. of Isolates	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC90 (μg/mL)
Staphylococcus aureus (all)	109	≤64	16	32
Methicillin- resistant S. aureus (MRSA)	-	-	16	32
Vancomycin- intermediate S. aureus (VISA)	-	-	-	-
Vancomycin- resistant S. aureus (VRSA)	-	16	-	-
Coagulase- negative staphylococci (CoNS)	-	1-8	4	4
Enterococcus faecalis	-	-	64	128
Enterococcus faecium	-	-	4	8

Data compiled from multiple sources.[4][5]

Table 2: In Vitro Activity of Omiganan Pentahydrochloride Against Gram-Negative Bacteria



Organism	No. of Isolates	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC9ο (μg/mL)
Escherichia coli	-	-	32	-
Klebsiella spp. (ESBL-positive)	-	-	128	-
Enterobacter spp.	-	-	64	512
Pseudomonas aeruginosa	-	-	128	256

Data compiled from multiple sources.[5]

Table 3: In Vitro Antifungal Activity of Omiganan Pentahydrochloride

Organism	No. of Isolates	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC9ο (μg/mL)
Candida albicans	-	16-256	32-64	32-128
Candida tropicalis	-	16-256	32-64	32-128
Candida krusei	-	16-256	32-64	32-128
Candida glabrata	-	16-256	128-256	256
Candida parapsilosis	-	16-256	128-256	256
Molds (including Aspergillus spp.)	10	≤1024	-	-

Data compiled from multiple sources.[9]

Experimental Protocols



The in vitro activity of **Omiganan Pentahydrochloride** was predominantly assessed using standardized broth microdilution methods as outlined by the Clinical and Laboratory Standards Institute (CLSI).

Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination

This method is a cornerstone for determining the antimicrobial susceptibility of microorganisms.

- 1. Inoculum Preparation:
- Pure colonies of the test organism are isolated from an agar plate.
- A suspension of the organism is prepared in a sterile broth (e.g., Mueller-Hinton Broth for bacteria, RPMI 1640 for fungi) and adjusted to a standardized turbidity, typically equivalent to a 0.5 McFarland standard.
- This standardized suspension is then further diluted to achieve a final inoculum concentration of approximately 5 x 10⁵ colony-forming units (CFU)/mL in the test wells.
- 2. Preparation of Antimicrobial Agent Dilutions:
- A stock solution of **Omiganan Pentahydrochloride** is prepared.
- Serial twofold dilutions of the antimicrobial agent are made in the appropriate broth medium within a 96-well microtiter plate.
- 3. Inoculation and Incubation:
- Each well of the microtiter plate containing the serially diluted antimicrobial agent is inoculated with the prepared microbial suspension.
- Positive control wells (containing only the growth medium and inoculum) and negative control wells (containing only the growth medium) are included.
- The plates are incubated under appropriate conditions (e.g., 35°C for 16-20 hours for bacteria; 35°C for 24-48 hours for yeast).



4. Interpretation of Results:

 The MIC is determined as the lowest concentration of Omiganan Pentahydrochloride that completely inhibits the visible growth of the microorganism.

Time-Kill Assays

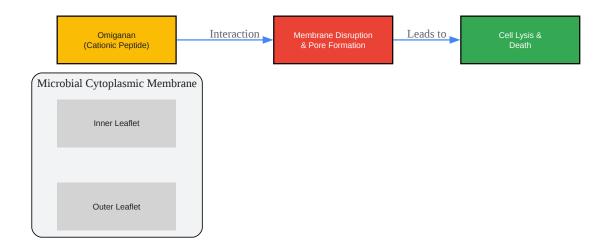
To assess the bactericidal or fungicidal activity of **Omiganan Pentahydrochloride**, time-kill studies were performed.[1]

- 1. Experimental Setup:
- Flasks containing broth with the test organism at a starting concentration of approximately 5 x 10⁵ to 5 x 10⁶ CFU/mL are prepared.
- Omiganan Pentahydrochloride is added at concentrations corresponding to multiples of the predetermined MIC (e.g., 1x, 2x, 4x, and 8x MIC).[1]
- A growth control flask without the antimicrobial agent is included.
- 2. Sampling and Viable Cell Counting:
- Aliquots are removed from each flask at specified time intervals (e.g., 0, 0.5, 2, 6, and 24 hours).
- Serial dilutions of these aliquots are plated onto appropriate agar media.
- The plates are incubated, and the number of viable colonies is counted.
- 3. Data Analysis:
- The results are plotted as the log10 CFU/mL versus time. A bactericidal effect is typically defined as a ≥3-log10 (99.9%) reduction in the initial CFU/mL.

Visualizing the Science: Mechanism and Methodology



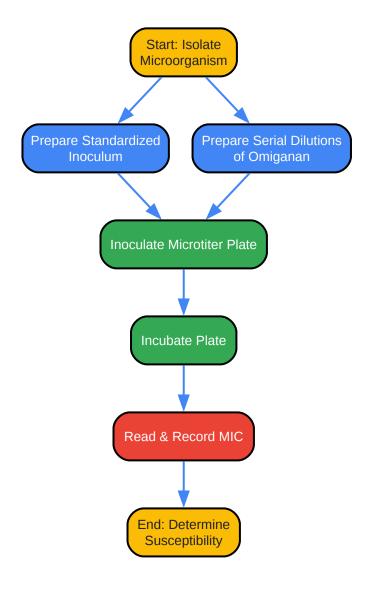
To further elucidate the concepts discussed, the following diagrams illustrate the proposed mechanism of action of **Omiganan Pentahydrochloride** and the workflow for MIC determination.



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Proposed Mechanism of Action of **Omiganan Pentahydrochloride**.





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Workflow for Minimum Inhibitory Concentration (MIC) Determination.

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